

Technical Guide: -(Phenylmethoxy)-1,5-pentanediamine

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Compound of Interest

Compound Name: *N*-(Phenylmethoxy)-1,5-pentanediamine

CAS No.: 160388-21-6

Cat. No.: B180056

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Structural Identity, Synthesis, and Pharmacophore Installation

Chemical Identity & Nomenclature

Topic: IUPAC Name and Structural Analysis Systematic Name:

-(Phenylmethoxy)pentane-1,5-diamine CAS Registry Number: 160388-21-6 Common

Synonyms: 5-(Benzyloxyamino)pentylamine;

-Benzyloxycadaverine.

1.1 Nomenclature Derivation (IUPAC Blue Book Rules)

The naming convention follows the substitutive nomenclature for amines:

- Parent Structure: The longest carbon chain containing the principal functional groups (amines) is a 5-carbon chain: pentane.

- Principal Group: Two amino groups are present at positions 1 and 5, designated as -1,5-diamine.
- Substituent: The nitrogen at position 1 (arbitrarily assigned for naming) bears a substituent group:
 -
 - The group
is phenylmethyl (commonly benzyl).
 - The group
is phenylmethoxy (commonly benzyloxy).
- Assembly: The substituent is attached to the nitrogen atom (
-locant).
 - Result:
-(Phenylmethoxy)pentane-1,5-diamine.[\[1\]](#)

1.2 Structural Data Table

Property	Specification
Molecular Formula	
Molecular Weight	208.30 g/mol
Monoisotopic Mass	208.1576 Da
Functional Groups	Primary Amine (, -Alkoxyamine (Secondary), Benzyl Ether
pKa (Predicted)	10.5 (Primary , 4.5 (conjugate acid)
Physical State	Viscous oil or low-melting solid (as free base); White solid (as HCl salt)

Strategic Utility in Drug Development

This molecule is not typically a final drug but a high-value bifunctional linker used to install the Hydroxamic Acid (

) pharmacophore.

2.1 The "Masked" Hydroxamic Acid Strategy

Hydroxamic acids are potent zinc-binding groups (ZBG) essential for:

- HDAC Inhibitors: (e.g., Vorinostat, Panobinostat) targeting histone deacetylases in oncology.
- Metalloprotease Inhibitors: Targeting MMPs or TACE.
- Siderophore Mimics: For bacterial iron chelation vectors.

Direct synthesis of hydroxamic acids can be low-yielding due to the nucleophilicity of the hydroxyl group.

-(Phenylmethoxy)-1,5-pentanediamine solves this by providing a protected
-benzyl hydroxylamine moiety.

Mechanism of Utility:

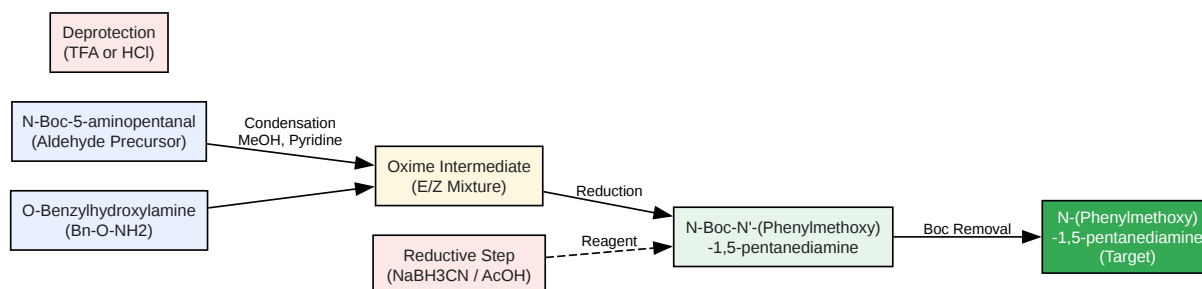
- Coupling: The primary amine () is conjugated to a scaffold (e.g., a peptide or macrocycle).
- Acylation: The secondary alkoxyamine () is acylated with an acid chloride or activated ester.
- Deprotection: Catalytic hydrogenation () removes the benzyl group, revealing the free
-hydroxy amide (Hydroxamic Acid).

Synthesis Protocol

Methodology: Reductive Amination (High Fidelity Route) Rationale: Direct alkylation of cadaverine with benzyl halides leads to poly-alkylation mixtures. The reductive amination of a mono-protected amino-aldehyde with

-benzylhydroxylamine ensures regiospecificity.

3.1 Reaction Scheme (Graphviz)



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Caption: Figure 1. Regioselective synthesis via reductive amination to avoid over-alkylation.

3.2 Detailed Protocol

Step 1: Oxime Formation

- Reagents: Dissolve
-Boc-5-aminopentanal (1.0 equiv) and
-benzylhydroxylamine hydrochloride (1.2 equiv) in Methanol ().
- Base: Add Pyridine (1.5 equiv) to neutralize the hydrochloride salt.
- Conditions: Stir at
for 2–4 hours. Monitor by TLC (Oximes are often less polar than the aldehyde).
- Observation: Formation of the oxime ether prevents over-reaction.

Step 2: Reduction to

-Alkoxyamine

- Acidification: Cool the mixture to

- . Add Glacial Acetic Acid (excess, until pH 4–5).
- Reduction: Add Sodium Cyanoborohydride (, 1.5 equiv) portion-wise. Note: is too strong and may reduce the oxime to a primary amine; Cyanoborohydride is selective for the protonated imine.
- Workup: Quench with saturated . Extract with Ethyl Acetate.^{[2][3][4]} Dry over ^[3].
- Purification: Flash chromatography (Hexane/EtOAc).

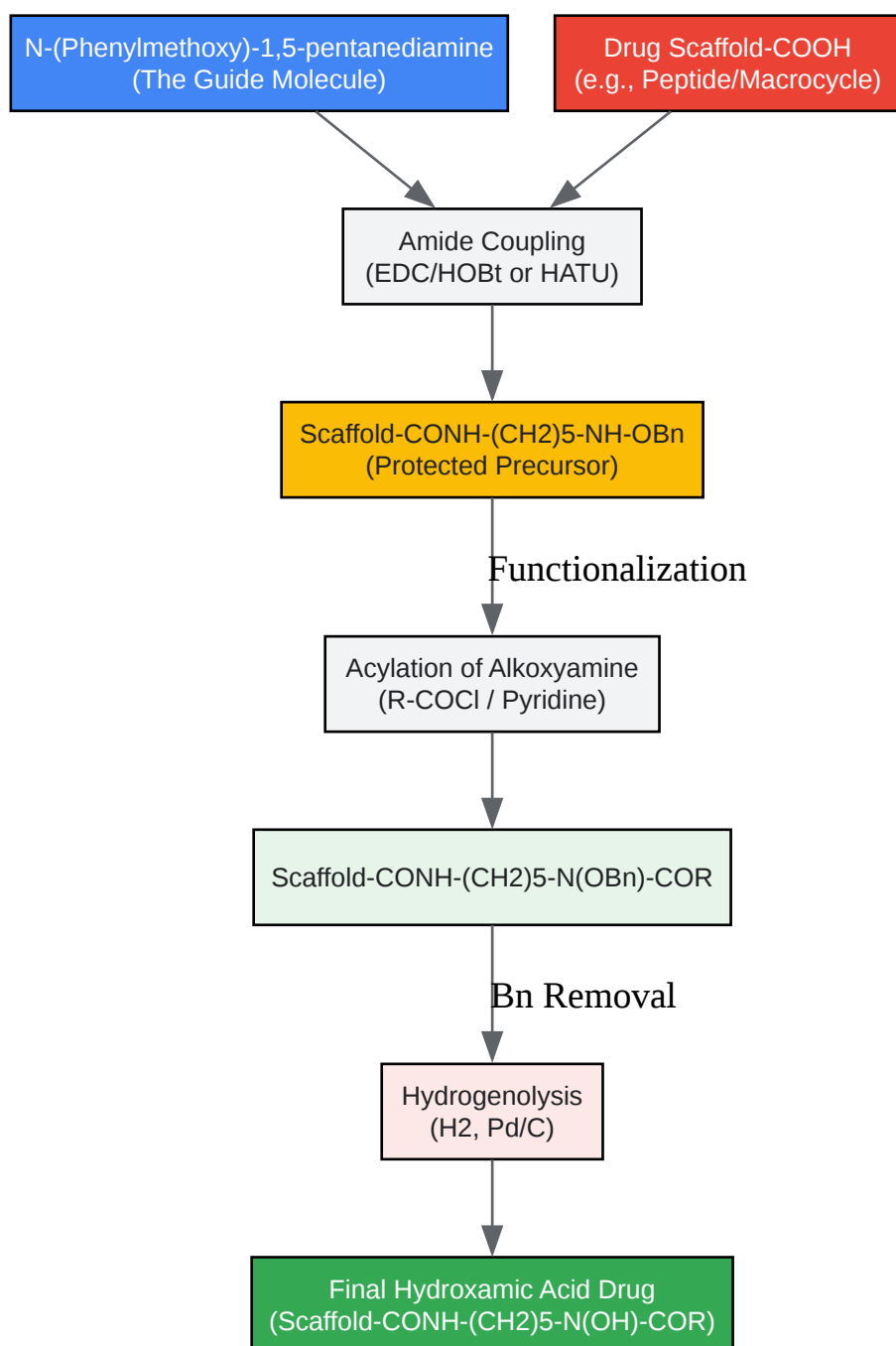
Step 3: Boc Deprotection

- Reaction: Dissolve the intermediate in . Add Trifluoroacetic Acid (TFA) (20% v/v).
- Time: Stir 1 hour.
- Isolation: Concentrate in vacuo. The product is obtained as the TFA salt. For the free base, neutralize with basic resin or extraction, though the salt is more stable for storage.

Application: Installing a Zinc-Binding Group (ZBG)

This protocol demonstrates how to use the guide molecule to create a drug candidate (e.g., an HDAC inhibitor).

4.1 Workflow Diagram



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Caption: Figure 2.[5] Utilization of the molecule as a protected linker to generate hydroxamic acid pharmacophores.[6]

4.2 Critical Control Points

- Acylation Selectivity: The secondary amine (

) is less nucleophilic than a primary amine but more nucleophilic than an amide. Acylation requires an activated acid chloride or anhydride.

- Deprotection Sensitivity: The

bond is susceptible to cleavage under vigorous hydrogenation conditions (e.g., Raney Ni, high pressure). Use Pd/C (5-10%) at 1 atm

to cleave the benzyl ether (

) while preserving the

bond intact.

Quality Control & Characterization

To validate the synthesis of

-(Phenylmethoxy)-1,5-pentanediamine, specific spectral signatures must be observed.

Technique	Diagnostic Signal	Structural Assignment
1H NMR	7.30–7.40 ppm (Multiplet, 5H)	Phenyl ring protons
		Benzylic
1H NMR	4.70 ppm (Singlet, 2H)	()
1H NMR	2.90 ppm (Triplet)	adjacent to
13C NMR	76.0 ppm	Benzylic Carbon
Mass Spec	209.16	Protonated molecular ion

References

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